

The Genesis of Dimethyldivinyldisilane: A Technical Guide to its Discovery

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dimethyldivinyldisilane*

Cat. No.: *B080846*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Dimethyldivinyldisilane, a cornerstone in organosilicon chemistry and a versatile building block in modern synthesis, has a rich history rooted in the pioneering era of silicon chemistry. This in-depth technical guide delves into the key literature surrounding its discovery, presenting the foundational experimental protocols and quantitative data that marked its emergence.

Historical Context: The Dawn of Organosilicon Chemistry

The journey to the synthesis of **dimethyldivinyldisilane** is intrinsically linked to the groundbreaking work of English chemist Frederic S. Kipping in the early 20th century. Kipping's extensive research into organosilicon compounds, particularly his use of the Grignard reaction, laid the fundamental groundwork for the creation of silicon-carbon bonds. While Kipping himself may not have synthesized **dimethyldivinyldisilane**, his methodologies were instrumental for those who followed.

The First Synthesis: A Grignard Reaction Approach

The first documented synthesis of **dimethyldivinyldisilane** was achieved through the reaction of a vinyl Grignard reagent with dichlorodimethylsilane. This method, a classic application of organometallic chemistry, remains a fundamental approach for the formation of silicon-vinyl bonds.

Experimental Protocol: Grignard Synthesis of Dimethyldivinylsilane

The following protocol is a detailed representation of the early synthetic methods employed for the preparation of **dimethyldivinylsilane**:

Objective: To synthesize **dimethyldivinylsilane** via the reaction of vinylmagnesium bromide with dichlorodimethylsilane.

Reactants:

- Dichlorodimethylsilane ($(CH_3)_2SiCl_2$)
- Magnesium turnings (Mg)
- Vinyl bromide ($CH_2=CHBr$)
- Anhydrous diethyl ether ($(C_2H_5)_2O$)
- Saturated aqueous ammonium chloride solution (NH_4Cl)
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- Preparation of Vinylmagnesium Bromide: In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, magnesium turnings are placed. A small crystal of iodine may be added to initiate the reaction. A solution of vinyl bromide in anhydrous diethyl ether is added dropwise to the magnesium turnings with stirring. The reaction is typically initiated with gentle heating and then maintained at a gentle reflux until the magnesium is consumed.
- Reaction with Dichlorodimethylsilane: The freshly prepared vinylmagnesium bromide solution is cooled in an ice bath. A solution of dichlorodimethylsilane in anhydrous diethyl ether is then added dropwise from the dropping funnel with vigorous stirring. The reaction is exothermic and the temperature should be maintained below 10 °C.

- **Work-up:** After the addition is complete, the reaction mixture is stirred for an additional period at room temperature to ensure complete reaction. The mixture is then cooled in an ice bath and quenched by the slow addition of a saturated aqueous ammonium chloride solution to decompose any unreacted Grignard reagent and precipitate magnesium salts.
- **Isolation and Purification:** The ethereal layer is decanted from the solid residue. The residue is washed with additional portions of diethyl ether, and the combined ethereal extracts are washed with water and then dried over anhydrous sodium sulfate. The solvent is removed by distillation. The crude product is then purified by fractional distillation to yield pure **dimethyldivinyldisilane**.

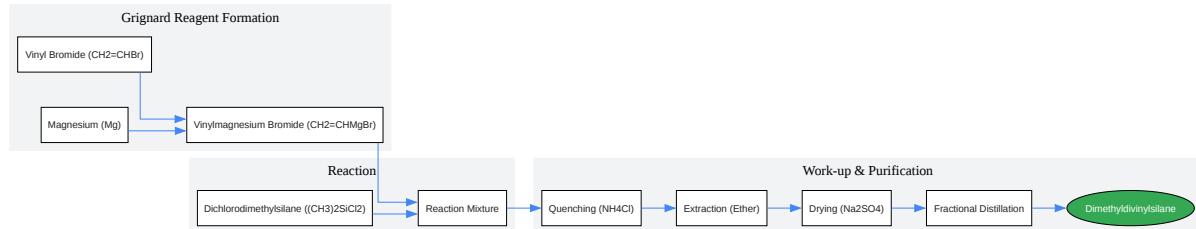
Quantitative Data from Early Syntheses

The following table summarizes typical quantitative data reported in early literature for the Grignard synthesis of **dimethyldivinyldisilane**.

Parameter	Value
Yield	60-70%
Boiling Point	81-82 °C
Density (at 20°C)	0.732 g/mL
Refractive Index (n ²⁰ D)	1.4190

Logical Workflow of the Grignard Synthesis

The synthesis of **dimethyldivinyldisilane** via the Grignard reaction follows a clear and logical progression of steps, as illustrated in the workflow diagram below.

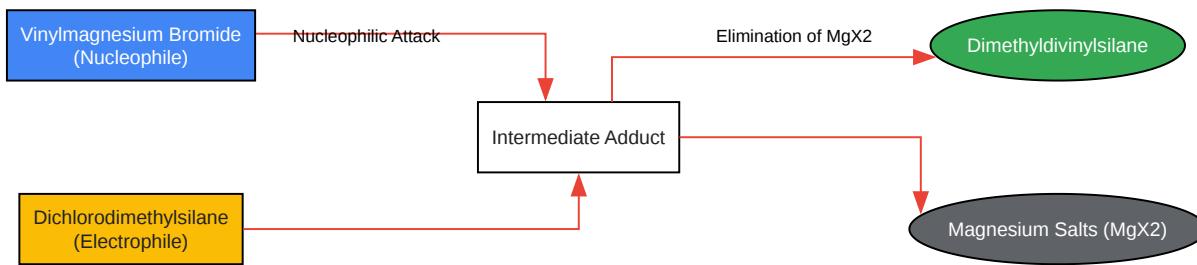


[Click to download full resolution via product page](#)

Caption: Workflow for the Grignard synthesis of **dimethyldivinylsilane**.

Signaling Pathway of the Chemical Transformation

The core of the synthesis lies in the nucleophilic attack of the vinyl Grignard reagent on the electrophilic silicon center of dichlorodimethylsilane. This process can be visualized as a signaling pathway of chemical transformation.



[Click to download full resolution via product page](#)

Caption: Chemical transformation pathway for **dimethyldivinylsilane** synthesis.

Conclusion

The discovery of **dimethyldivinylsilane**, facilitated by the foundational principles of Grignard chemistry, marked a significant step in the evolution of organosilicon science. The experimental protocols and data from these early investigations not only provided a reliable method for its synthesis but also opened the door to the development of a vast array of silicon-containing polymers and materials that are indispensable in modern technology and research. This guide serves as a testament to the enduring legacy of these pioneering chemical discoveries.

- To cite this document: BenchChem. [The Genesis of Dimethyldivinylsilane: A Technical Guide to its Discovery]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b080846#key-literature-on-the-discovery-of-dimethyldivinylsilane\]](https://www.benchchem.com/product/b080846#key-literature-on-the-discovery-of-dimethyldivinylsilane)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com